

thermal stability comparison

Hexamethylmelamine derivatives

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Compound Focus: Hexamethylmelamine

CAS No.: 531-18-0

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Thermal and Flame Retardant Performance Data

The table below summarizes key experimental data found for HMM and a Melamine-Phosphate Trifunctional Acrylate (MPTO) oligomer, a derivative of HMM.

Compound Name	Type	Key Thermal/Flame Retardant Data	Experimental Context
Hexamethylmelamine (HMM) [1] [2]	Base Compound	Thermal Stability Discussed (specific quantitative data not available in abstracts)	Early study on thermal decomposition [1].

| Melamine-Phosphate Trifunctional Acrylate (MPTO) [3] | HMM Derivative | Chart: 18.4% char yield at 800°C (TGA) Flame Retardancy: UL-94 V-0 rating; LOI: 34.8% [3] | UV-cured coating with polyurethane acrylate on wood/galvanized steel [3]. |

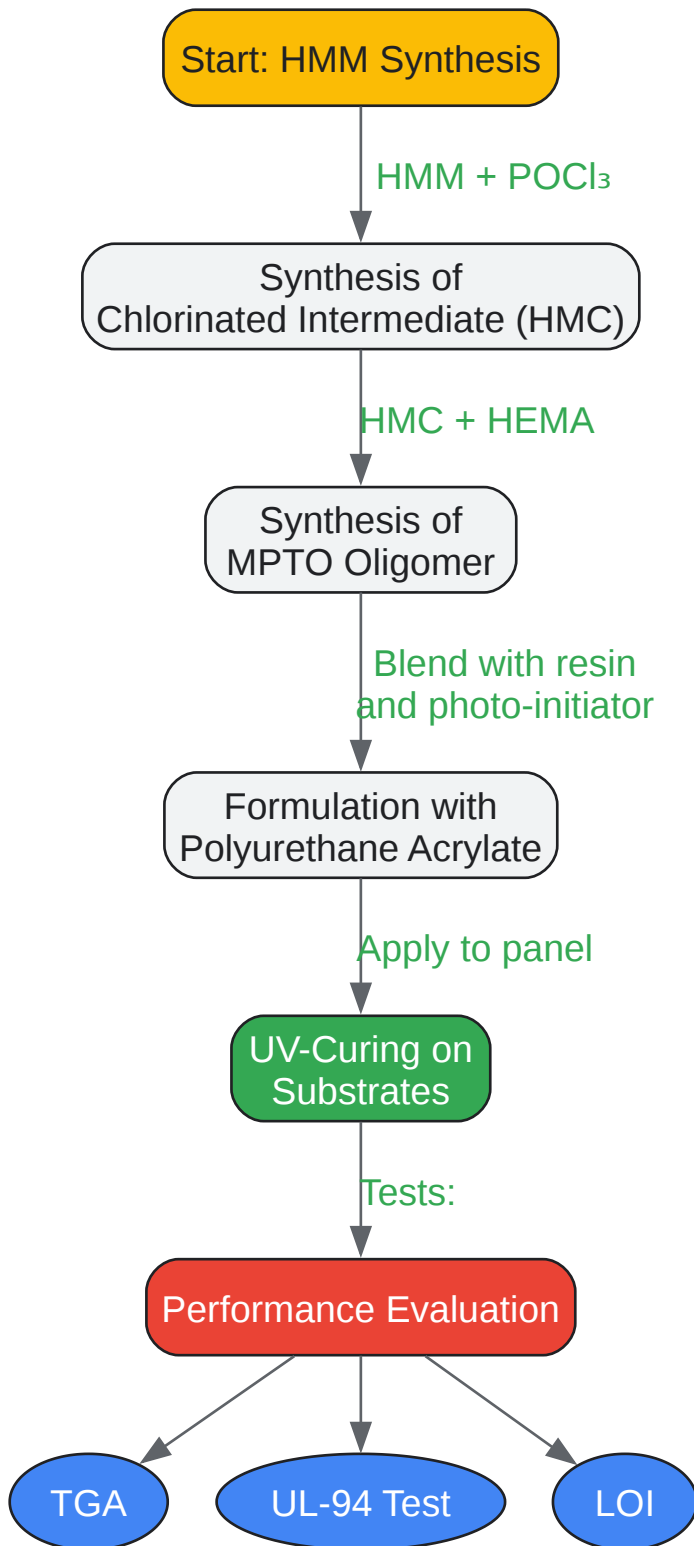
Detailed Experimental Protocols

For the data presented, here are the methodologies used in the cited research.

- **For MPTO Oligomer Synthesis & Testing [3]:**
 - **Synthesis of HMM:** Melamine and formaldehyde (37% solution) were reacted in a round-bottom flask. The pH was adjusted to 8.5-9.5 with sodium hydroxide, and the mixture was stirred at 60-65°C until solidification indicated product formation.
 - **Synthesis of Chlorinated Intermediate (HMC):** HMM was reacted with phosphorous oxychloride (POCl_3) at 75-80°C for 4 hours. The excess POCl_3 was then distilled off under vacuum.
 - **Synthesis of MPTO:** The HMC intermediate was reacted with hydroxyethyl methacrylate (HEMA) in methylene dichloride, with triethylamine as a base, at 5-10°C.
 - **Coating Formulation and Curing:** The synthesized MPTO oligomer was blended with a commercial polyurethane acrylate and a photo-initiator. The mixture was applied to wood and galvanized steel panels and cured under a 400 W/inch ultraviolet light for 15-20 seconds.
 - **Thermal Analysis: Thermogravimetric Analysis (TGA)** was performed on cured films using a TGA Q500 instrument under a nitrogen atmosphere. The temperature was ramped from 0°C to 800°C at a rate of 10°C per minute.
 - **Flame Retardancy Testing:** The **Limiting Oxygen Index (LOI)** and **UL-94 vertical burning test** were conducted to determine the flame retardant等级.

Experimental Workflow for HMM Derivative

The following diagram illustrates the key stages involved in creating and testing the flame-retardant MPTO coating described in the research.



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Interpretation of Available Data

The search results indicate that modifying HMM can significantly enhance its properties.

- **Synergistic Effect of Phosphorus-Nitrogen (P-N):** The high char yield and excellent flame retardancy of the MPTO oligomer demonstrate a powerful **synergistic effect between melamine (nitrogen source) and phosphate (phosphorus source)** [3]. Phosphorus-based compounds promote char formation in the condensed phase, while nitrogen compounds can release non-flammable gases that dilute oxygen and fuel in the vapor phase.
- **Performance of the MPTO Derivative:** The data shows that this specific derivative creates a high-performance material. The **UL-94 V-0 rating** is the highest classification for flame retardancy, and an **LOI above 34%** indicates that a high oxygen concentration is required for combustion, classifying the material as highly flame-retardant [3].

Suggestions for Further Research

The current information is limited. To build a more comprehensive guide, you could:

- **Explore Broader Databases:** Conduct a detailed search on specialized scientific databases like **Scifinder, Reaxys, or Web of Science** using keywords such as "**hexamethylolmelamine derivatives**," "**melamine resin flame retardant**," and "**thermal stability**."
- **Investigate Other Modifications:** Look for studies on HMM modified with other agents, such as ionic liquids, which have been shown to improve the thermal stability of melamine itself [4].
- **Focus on Specific Applications:** Narrow your search to specific application fields, such as "**fire-resistant coatings**" or "**flame-retardant polymers**," which may contain performance data on various melamine-based additives.

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